Spectroscopic Analysis of 2-Bromo-6-methoxybenzothiazole: A Technical Guide

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Compound of Interest

Compound Name:	*2-Bromo-6-methoxybenzothiazole*
CAS No.:	*2941-58-4*
Cat. No.:	*B1280375*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the spectroscopic analysis of **2-Bromo-6-methoxybenzothiazole**, a heterocyclic compound of interest in medicinal chemistry and materials science. This document outlines the expected spectroscopic characteristics based on Nuclear Magnetic Resonance (NMR), Infrared (IR) Spectroscopy, and Mass Spectrometry (MS). Detailed experimental protocols for acquiring these spectra are also provided, along with a visual representation of the analytical workflow.

Core Spectroscopic Data

Due to the limited availability of public experimental spectral data for **2-Bromo-6-methoxybenzothiazole**, the following tables present predicted data based on the analysis of structurally similar compounds. This data is intended to serve as a reference for researchers working with this molecule.

Nuclear Magnetic Resonance (NMR) Spectroscopy Data

Table 1: Predicted ^{1}H and ^{13}C NMR Chemical Shifts for **2-Bromo-6-methoxybenzothiazole**

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Analysis	Predicted Chemical Shift (δ, ppm)	Assignment
^{1}H NMR	~ 7.6 - 7.8	Aromatic CH
~ 7.2 - 7.4	Aromatic CH	
~ 7.0 - 7.2	Aromatic CH	
~ 3.8 - 3.9	-OCH$_3$	
^{13}C NMR	~ 160 - 165	C=N
~ 155 - 160	C-O	
~ 135 - 140	Quaternary Aromatic C	
~ 120 - 130	Aromatic CH	
~ 115 - 120	Aromatic CH	
~ 100 - 105	Aromatic CH	
~ 55 - 60	-OCH$_3$	
~ 115 - 120	C-Br	

Disclaimer: The data presented in this table are predicted values based on known chemical shift ranges for similar functional groups and aromatic systems. Actual experimental values may vary.

Infrared (IR) Spectroscopy Data

Table 2: Predicted FT-IR Absorption Bands for **2-Bromo-6-methoxybenzothiazole**

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Wavenumber (cm^{-1})	Vibrational Mode	Intensity
~ 3100 - 3000	Aromatic C-H Stretch	Medium
~ 2950 - 2850	Aliphatic C-H Stretch (-OCH_3)	Medium
~ 1600 - 1580	C=N Stretch	Medium-Strong
~ 1500 - 1400	Aromatic C=C Stretch	Medium-Strong
~ 1250 - 1200	Asymmetric C-O-C Stretch	Strong
~ 1050 - 1000	Symmetric C-O-C Stretch	Medium
~ 850 - 800	C-H Out-of-plane Bending	Strong
~ 700 - 600	C-Br Stretch	Medium

Disclaimer: The data in this table are predicted values based on characteristic infrared absorption frequencies for the functional groups present in the molecule. Experimental peak positions and intensities may differ.

Mass Spectrometry (MS) Data

Table 3: Predicted Mass Spectrometry Fragmentation for **2-Bromo-6-methoxybenzothiazole**

m/z	Proposed Fragment	Notes
243/245	$[M]^+$	Molecular ion peak, showing isotopic pattern for one bromine atom.
214/216	$[M - CHO]^+$	Loss of a formyl radical.
200/202	$[M - CH_3 - CO]^+$	Loss of a methyl radical followed by carbon monoxide.
199/201	$[M - C_2H_4O]^+$	Loss of ethylene oxide.
120	$[M - Br - OCH_3]^+$	Loss of bromine and methoxy radicals.

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Disclaimer: The fragmentation patterns presented are predicted based on common fragmentation pathways for aromatic and heterocyclic compounds. The relative abundances of the fragments are not predicted.

Experimental Protocols

The following are detailed methodologies for the spectroscopic analysis of **2-Bromo-6-methoxybenzothiazole**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

- Sample Preparation:
  - Weigh approximately 5-10 mg of **2-Bromo-6-methoxybenzothiazole**.
  - Dissolve the sample in approximately 0.6-0.7 mL of a suitable deuterated solvent (e.g., $CDCl_3$ or DMSO-d_6) in a clean, dry 5 mm NMR tube.
  - Add a small amount of tetramethylsilane (TMS) as an internal standard (δ 0.00 ppm).
  - Cap the NMR tube and ensure the sample is fully dissolved by gentle vortexing or inversion.
- ^{1}H NMR Spectroscopy:
  - Instrument: A 400 MHz (or higher) NMR spectrometer.
  - Probe: 5 mm broadband probe.
  - Temperature: 298 K.
  - Pulse Program: A standard single-pulse experiment (e.g., zg30).
  - Number of Scans: 16-64 scans, depending on sample concentration.
  - Relaxation Delay: 1.0 - 2.0 seconds.
  - Acquisition Time: Approximately 3-4 seconds.

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- Spectral Width: 0-12 ppm.
- Processing: Apply a line broadening of 0.3 Hz, perform Fourier transformation, and phase and baseline correct the spectrum.

- ^{13}C NMR Spectroscopy:
  - Instrument: A 100 MHz (or higher, corresponding to the ^{1}H frequency) NMR spectrometer.
  - Probe: 5 mm broadband probe.
  - Temperature: 298 K.
  - Pulse Program: A standard proton-decoupled pulse program (e.g., zgpg30).
  - Number of Scans: 1024-4096 scans, due to the lower natural abundance of ^{13}C.
  - Relaxation Delay: 2.0 seconds.
  - Acquisition Time: Approximately 1-2 seconds.
  - Spectral Width: 0-200 ppm.
  - Processing: Apply a line broadening of 1.0 Hz, perform Fourier transformation, and phase and baseline correct the spectrum.

Fourier-Transform Infrared (FT-IR) Spectroscopy

- Sample Preparation (Attenuated Total Reflectance - ATR):
  - Ensure the ATR crystal (e.g., diamond or germanium) is clean by wiping it with a soft tissue dampened with a suitable solvent (e.g., isopropanol or ethanol) and allowing it to dry completely.
  - Place a small amount of the solid **2-Bromo-6-methoxybenzothiazole** powder directly onto the center of the ATR crystal to ensure complete coverage of the sampling area.
  - Apply pressure using the instrument's pressure arm to ensure good contact between the sample and the crystal.

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- Data Acquisition:
  - Instrument: A Fourier-Transform Infrared Spectrometer equipped with an ATR accessory.
  - Spectral Range: 4000-400 cm^{-1}.
  - Resolution: 4 cm^{-1}.
  - Number of Scans: 16-32 scans.
  - Background Scan: Perform a background scan with the clean, empty ATR crystal before running the sample.
  - Sample Scan: Acquire the spectrum of the sample. The instrument software will automatically ratio the sample spectrum to the background spectrum to produce the final absorbance or transmittance spectrum.
- Data Processing:
  - Perform an ATR correction if necessary.
  - Baseline correct the spectrum to remove any broad, underlying features.
  - Label the significant peaks with their corresponding wavenumbers.

Mass Spectrometry (MS)

- Sample Preparation and Introduction:
  - Method: Electron Ionization (EI) is a suitable method for this relatively volatile and thermally stable compound.
  - Sample Introduction: Introduce the sample via a direct insertion probe (for solid samples) or after separation by Gas Chromatography (GC-MS).
  - For direct insertion, place a small amount of the solid sample in a capillary tube and insert it into the ion source.

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- For GC-MS, dissolve the sample in a suitable volatile solvent (e.g., dichloromethane or ethyl acetate) and inject it into the GC.

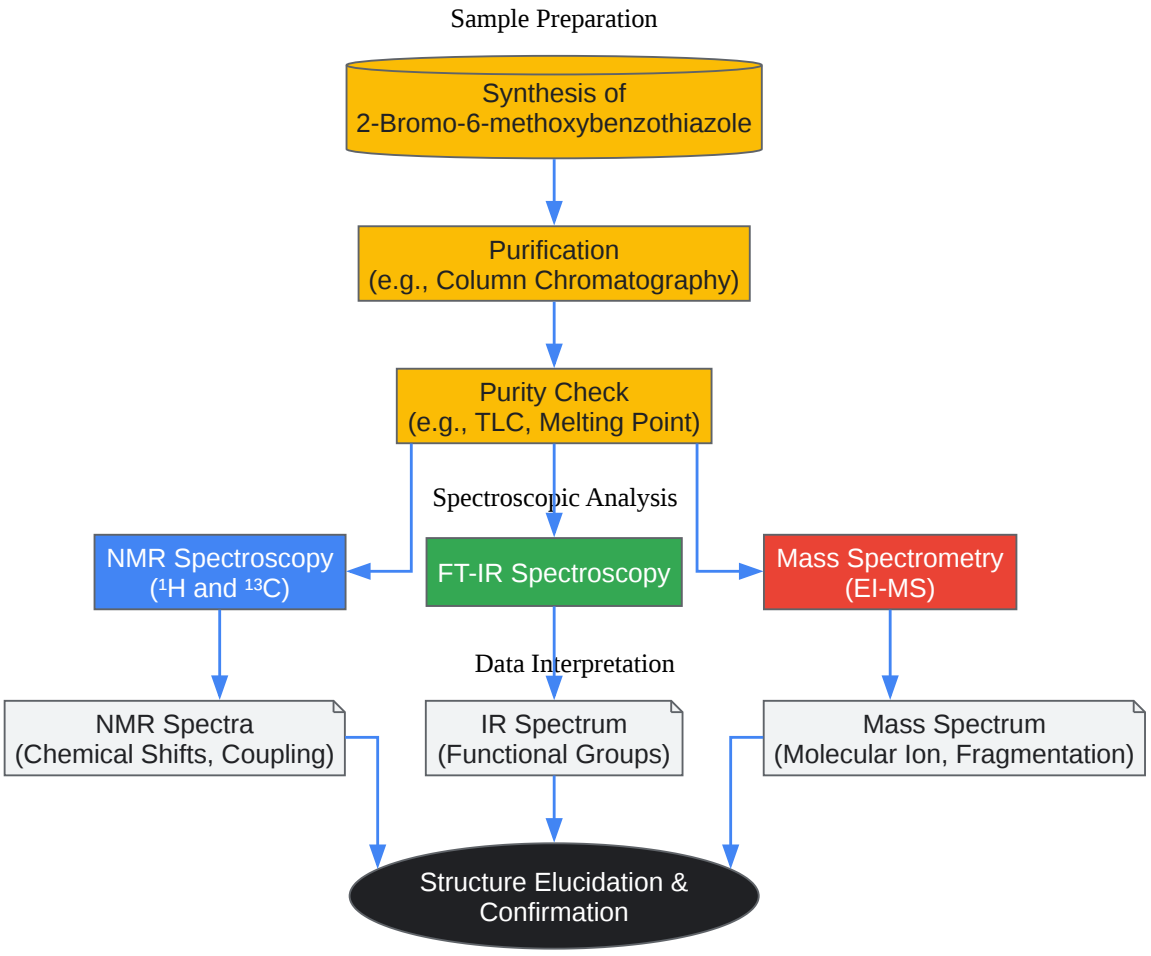
- Data Acquisition (Electron Ionization - EI):
  - Ion Source Temperature: 200-250 °C.
  - Electron Energy: 70 eV.
  - Mass Analyzer: Quadrupole or Time-of-Flight (TOF).
  - Mass Range: Scan a range appropriate for the molecular weight, for example, m/z 40-400.
  - Acquisition Mode: Acquire data in full scan mode to obtain the mass spectrum.

- Data Analysis:
  - Identify the molecular ion peak ($[M]^+$). Note the isotopic pattern characteristic of a bromine-containing compound (two peaks of nearly equal intensity separated by 2 m/z units).
  - Identify the base peak (the most intense peak in the spectrum).
  - Analyze the fragmentation pattern by identifying the mass differences between the molecular ion and major fragment ions, and between different fragment ions.
  - Propose structures for the observed fragments based on known fragmentation mechanisms of aromatic and heterocyclic compounds.

Visualized Experimental Workflow

The following diagram illustrates the logical flow of the spectroscopic analysis of **2-Bromo-6-methoxybenzothiazole**.

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- To cite this document: BenchChem. [Spectroscopic Analysis of 2-Bromo-6-methoxybenzothiazole: A Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1280375/docs#spectroscopic-analysis-of-2-bromo-6-methoxybenzothiazole-a-technical-guide]

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